

# safety and handling of Biotin-C10-NHS Ester

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## Compound of Interest

Compound Name: *Biotin-C10-NHS Ester*

Cat. No.: *B15579216*

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## An In-depth Technical Guide on the Safety and Handling of **Biotin-C10-NHS Ester**

This guide provides comprehensive safety and handling information for **Biotin-C10-NHS Ester**, a compound used by researchers, scientists, and drug development professionals. It is an alkyl/ether-based PROTAC linker utilized in the synthesis of PROTACs (Proteolysis Targeting Chimeras)[1][2]. The N-hydroxysuccinimide (NHS) ester enables the biotinylation of proteins and other molecules containing primary amines[3][4][5].

## Safety and Hazard Information

It is crucial to handle **Biotin-C10-NHS Ester** with care, as it is considered a hazardous material until fully evaluated[6]. The following information is based on data for similar Biotin-NHS compounds.

## GHS Hazard Classification

According to safety data sheets for Biotin-NHS, the compound is classified as follows:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed[7].
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation[7][8].
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation[7][8].
- Specific target organ toxicity, single exposure (Category 3), H335: May cause respiratory irritation[7][8].

## Precautionary Measures and Personal Protective Equipment (PPE)

When handling this compound, adhere to the following precautionary statements:

- Prevention:
  - P261: Avoid breathing dust, fume, gas, mist, vapors, or spray[7][8].
  - P264: Wash hands thoroughly after handling[7].
  - P270: Do not eat, drink, or smoke when using this product[7].
  - P271: Use only outdoors or in a well-ventilated area[7].
  - P280: Wear protective gloves, protective clothing, eye protection, and face protection[7].
- Response:
  - P302+P352: IF ON SKIN: Wash with plenty of soap and water[7].
  - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing[7].
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[7].
- Storage:
  - P403+P233: Store in a well-ventilated place. Keep container tightly closed[7].
  - P405: Store locked up[7].
- Disposal:
  - P501: Dispose of contents/container in accordance with local regulations[7].

A dedicated safety shower and eye wash station should be accessible[7].

## Handling and Storage

Proper handling and storage are vital to maintain the integrity and reactivity of **Biotin-C10-NHS Ester**.

### Handling

- **Moisture Sensitivity:** The NHS ester is susceptible to hydrolysis, which inactivates the compound. Always allow the product to equilibrate to room temperature before opening the container to prevent condensation[3]. Handle in a way that minimizes exposure to moisture[3]. It is recommended to work under an inert atmosphere if possible.
- **Solvent Preparation:** Solutions should be prepared immediately before use[3]. Use anhydrous solvents like dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)[3][6][9]. These solvents should be dried over 3Å molecular sieves for at least 24 hours before use[3]. Storing the compound in solution is not recommended[3]. Aqueous solutions should not be stored for more than one day[6].

### Storage

- **Solid Form:** The solid powder should be stored at -20°C for long-term stability[1][2][9][10]. When stored correctly, the product can remain active for several years[2][6][9]. For transportation, the compound is stable at room temperature for up to three weeks[11].
- **In Solvent:** If a stock solution must be stored, it is recommended to keep it at -80°C for up to six months or -20°C for one month[2]. A solution in dry DMF can remain active for at least one month[9].

## Physicochemical and Stability Data

The following tables summarize the key quantitative data for **Biotin-C10-NHS Ester** and related Biotin-NHS compounds.

Identifier	Value	Reference
Product Name	Biotin-C10-NHS Ester	[2]
CAS Number	887628-40-2	[2]
Molecular Formula	C25H40N4O6S	[2]
Molecular Weight	524.67 g/mol	[2]
Appearance	White to off-white solid	[2]

Parameter	Condition	Value	Reference
Storage (Solid)	Long-term	-20°C	[1][2][9][10]
Stability (Solid)	at -20°C	3 years	[2]
Storage (In Solvent)	at -80°C	6 months	[2]
at -20°C	1 month	[2][12]	
Solubility	DMSO	~20 mg/mL	[6]
DMF	≤50 mg/mL	[9]	
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	[6]	

## Experimental Protocols

This section provides a detailed methodology for a common application: the biotinylation of proteins (e.g., antibodies) using an NHS-ester biotinylation reagent.

## Materials

- Purified protein/antibody in an amine-free buffer (e.g., PBS)[5].
- Biotin-C10-NHS Ester**[2].
- Anhydrous DMSO or DMF[6][9].

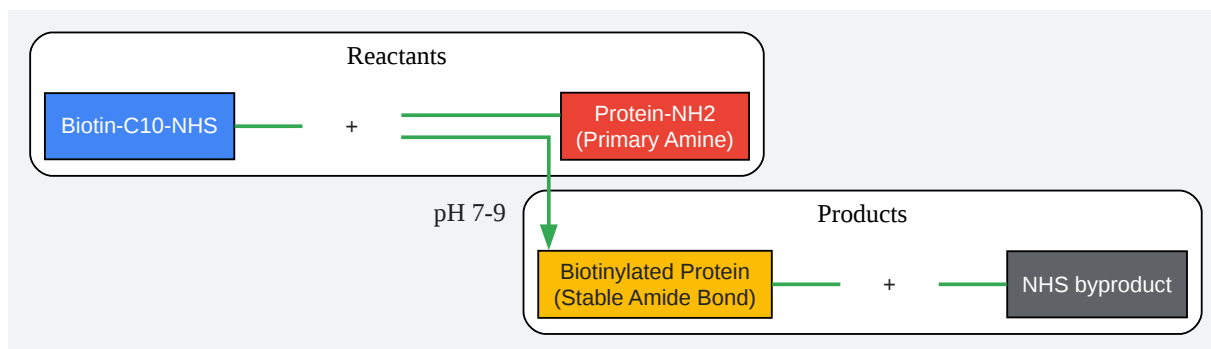
- Quenching Buffer: 1 M Tris-HCl, pH 7.5-8.0[5].
- Dialysis or desalting column for purification[9][13].

## Protocol for Protein Biotinylation

- Buffer Preparation: Ensure the protein solution is in a buffer free of primary amines, such as Tris or glycine, as these will compete with the reaction. Phosphate-Buffered Saline (PBS) at pH 7.2-9.0 is suitable[5]. Adjust the protein concentration to 1-20 mg/mL[9].
- Biotinylation Reagent Preparation: Immediately before use, dissolve the **Biotin-C10-NHS Ester** in anhydrous DMSO or DMF to a concentration of 10-22 mg/mL[5][6][9]. Protect the solution from light[9].
- Biotinylation Reaction: Add the biotinylation reagent solution to the protein solution. The molar ratio of biotin reagent to protein will need to be optimized but typically ranges from 10:1 to 50:1. A common starting point is to add a volume of the biotin solution equal to 10% of the total protein solution volume[9].
- Incubation: Incubate the reaction mixture with gentle stirring. Incubation can be performed for 30-60 minutes at room temperature or for 2 hours at 4°C[5][9].
- Quenching: Stop the reaction by adding a quenching buffer that contains primary amines. Add Tris-HCl to a final concentration of 50-100 mM and incubate for an additional 15-30 minutes at room temperature[5].
- Purification: Remove excess, non-reacted biotin reagent and reaction byproducts by dialysis against several changes of PBS or by using a desalting column[9][13]. If a precipitate forms, it should be removed by centrifugation or filtration[9][13].
- Storage: Store the final biotinylated protein at -20°C or as appropriate for the specific protein[9].

## Visualizations

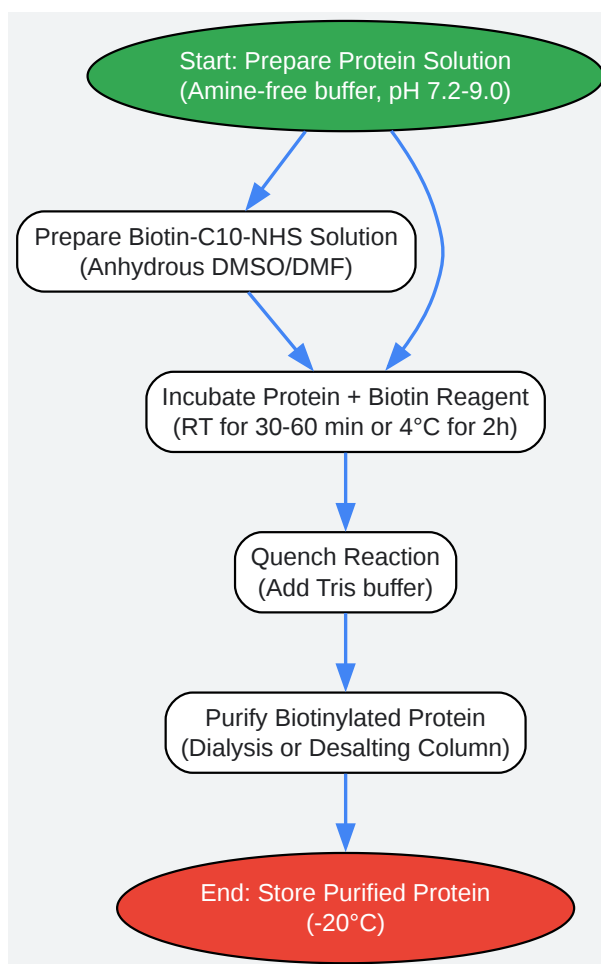
### Reaction Pathway: Biotinylation of a Primary Amine



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Caption: Reaction of Biotin-C10-NHS with a protein's primary amine.

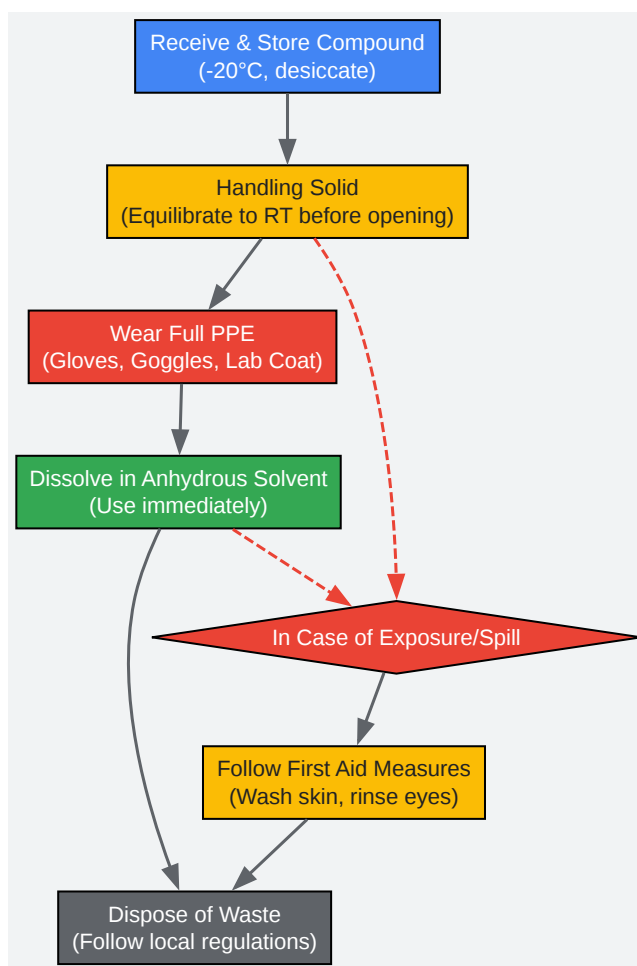
## Experimental Workflow: Protein Biotinylation



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Caption: Workflow for a typical protein biotinylation experiment.

## Logic Diagram: Safety and Handling Precautions



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Caption: Logical flow of safety and handling procedures for **Biotin-C10-NHS Ester**.

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